

An In-depth Technical Guide on the Environmental Impact of Pigment Blue 14

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Compound of Interest

Compound Name: *Pigment Blue 14*

Cat. No.: *B1170668*

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Disclaimer: Specific environmental impact data for **Pigment Blue 14** (CAS No. 1325-88-8; C.I. 42600:1) is limited in publicly available scientific literature. This guide provides an assessment based on data from structurally similar compounds, primarily from the triarylmethane class of dyes and pigments. This approach, known as read-across, is a scientifically accepted method for filling data gaps for substances with similar chemical structures and properties.

Introduction

Pigment Blue 14 is a triarylmethane-based colorant used in various applications, including printing inks.^{[1][2]} The environmental fate and toxicological profile of pigments are of increasing concern for researchers, manufacturers, and regulatory bodies. This technical guide synthesizes available information to provide a comprehensive overview of the potential environmental impact of **Pigment Blue 14**, with a focus on its persistence, bioaccumulation, and ecotoxicity.

Physicochemical Properties

Understanding the fundamental physicochemical properties of a substance is crucial for predicting its environmental behavior.

Property	Value	Reference
Chemical Class	Triarylmethane	[3]
CAS Number	1325-88-8	[3]
C.I. Number	42600:1	[3]
Molecular Formula	C ₃₁ H ₄₃ N ₃	[4]
Molecular Weight	457.69 g/mol	[4]
Physical State	Blue Powder	[3]
Water Solubility	Data not available; pigments are generally insoluble in water.	
Density	1.7 g/cm ³	[3]

Environmental Fate and Behavior

The environmental fate of **Pigment Blue 14** is largely inferred from the behavior of other triarylmethane dyes.

Persistence: Triarylmethane dyes are generally considered to be persistent in the environment. They are resistant to biodegradation, and their complex aromatic structures make them recalcitrant to microbial degradation.[5] Due to their low volatility, they are not expected to be found in significant concentrations in the air.

Mobility and Distribution: If released into the aquatic environment, **Pigment Blue 14**, like other pigments, is expected to partition to sediment and suspended solids due to its low water solubility. The extent of its mobility in soil and sediment is not well-documented.

Bioaccumulation: Non-sulfonated triarylmethane dyes have a low potential to bioaccumulate in the lipids of aquatic organisms. However, there is evidence that they may bind to proteins and accumulate in other fish tissues.

Ecotoxicity

Quantitative ecotoxicity data for **Pigment Blue 14** is not readily available. The following data is based on read-across from other non-sulfonated triarylmethane dyes as assessed by the Government of Canada.

Aquatic Toxicity (Read-Across Data for Non-Sulfonated Triarylmethane Dyes)

Organism	Endpoint	Value (mg/L)	Test Guideline
Fish (Various species)	96-hour LC50	0.047 - 2.5	OECD 203 or equivalent
Invertebrates (Daphnia magna)	48-hour EC50	0.029 - 1.5	OECD 202 or equivalent
Algae (Various species)	72 or 96-hour EC50	0.015 - 1.0	OECD 201 or equivalent

LC50: Lethal concentration for 50% of the test organisms. EC50: Effect concentration for 50% of the test organisms.

These values indicate that triarylmethane dyes can be highly toxic to aquatic organisms at low concentrations.

Experimental Protocols

The ecotoxicity data presented are typically generated following standardized international guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD).

OECD 203: Fish, Acute Toxicity Test

This guideline details a method to assess the acute toxicity of a chemical to fish.

- **Test Organism:** Typically a freshwater species like Rainbow Trout (*Oncorhynchus mykiss*) or Zebrafish (*Danio rerio*).
- **Exposure Duration:** 96 hours.

- Method: Fish are exposed to a range of concentrations of the test substance in a semi-static or flow-through system.
- Endpoint: The concentration that is lethal to 50% of the test fish (LC50) is determined. Observations on sublethal effects are also recorded.

OECD 202: Daphnia sp. Acute Immobilisation Test

This test evaluates the acute toxicity of substances to aquatic invertebrates.

- Test Organism: Daphnia magna or a similar species.
- Exposure Duration: 48 hours.
- Method: Daphnids are exposed to various concentrations of the test substance.
- Endpoint: The concentration that causes immobilization in 50% of the daphnids (EC50) is calculated.

OECD 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test

This guideline assesses the toxicity of a substance to freshwater algae.

- Test Organism: A rapidly growing green alga species, such as Pseudokirchneriella subcapitata.
- Exposure Duration: 72 or 96 hours.
- Method: Algal cultures are exposed to different concentrations of the test substance under controlled light and temperature conditions.
- Endpoint: The inhibition of algal growth is measured, and the concentration that inhibits growth by 50% (EC50) is determined.

Manufacturing Process and Environmental Considerations

The manufacturing of triarylmethane pigments involves multi-step chemical synthesis, which can generate various waste streams.

Manufacturing workflow for triarylmethane pigments and associated waste streams.

Potential Environmental Impacts from Manufacturing:

- **Wastewater:** The process wastewater may contain unreacted raw materials, by-products, solvents, and heavy metals (if used as catalysts or in the laking process).[6] This effluent can be highly colored and may require extensive treatment before discharge.[4]
- **Solid Waste:** Filter cakes and residues can contain the pigment, intermediates, and other inorganic salts. Proper disposal is necessary to prevent leaching into the environment.
- **Air Emissions:** The use of solvents and heating during the drying process can lead to the emission of volatile organic compounds (VOCs).[6]

Conclusion

While specific environmental data for **Pigment Blue 14** is not abundant, the available information on the triarylmethane class of colorants suggests a potential for environmental concern. The pigment is likely to be persistent in the environment and, based on analogue data, may be toxic to aquatic organisms. The manufacturing process can also contribute to environmental pollution if waste streams are not managed properly. Further research and testing on **Pigment Blue 14** are needed to provide a more definitive environmental risk assessment. For professionals in drug development, where excipients and colorants are carefully selected, understanding the potential environmental impact of such materials is an important aspect of product stewardship and corporate responsibility.

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